

# An In-depth Technical Guide to 3-Bromo-5-iodopyridin-2-amine

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## Compound of Interest

Compound Name: 3-Bromo-5-iodopyridin-2-amine

Cat. No.: B1287851

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **3-Bromo-5-iodopyridin-2-amine**, a key intermediate in pharmaceutical and chemical research.

## Core Chemical Properties

**3-Bromo-5-iodopyridin-2-amine** is a halogenated pyridine derivative with the molecular formula  $C_5H_4BrIN_2$ . It presents as a brown or yellow solid powder.<sup>[1][2]</sup> Its structural and physical properties are crucial for its application in organic synthesis.

## Physicochemical Data

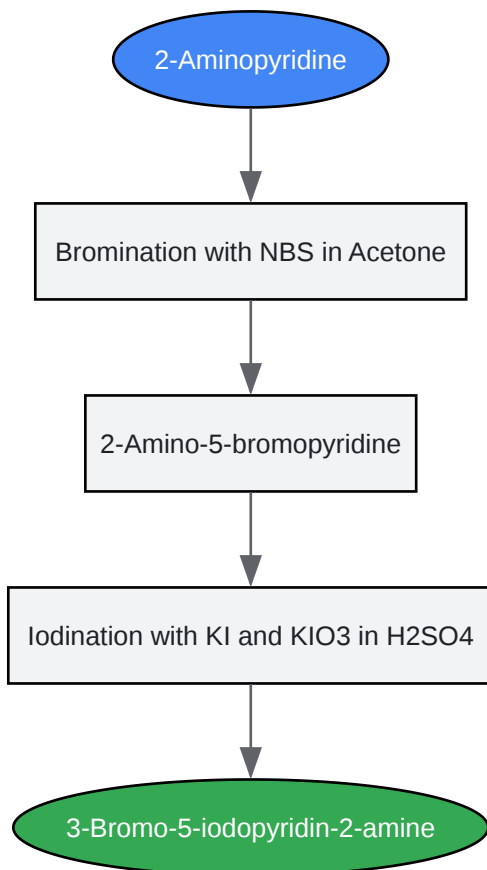
Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrIN <sub>2</sub>	[1]
Molecular Weight	298.91 g/mol	[1][3]
Melting Point	111-117 °C	[2]
Boiling Point (Predicted)	308.2 ± 42.0 °C	[2]
pKa (Predicted)	2.25 ± 0.49	[2]
Appearance	Brown or yellow solid powder	[1][2]
Solubility	Soluble in organic solvents such as dichloromethane and N,N-dimethylformamide (DMF). Low solubility in water.	[4]

## Synthesis of 3-Bromo-5-iodopyridin-2-amine

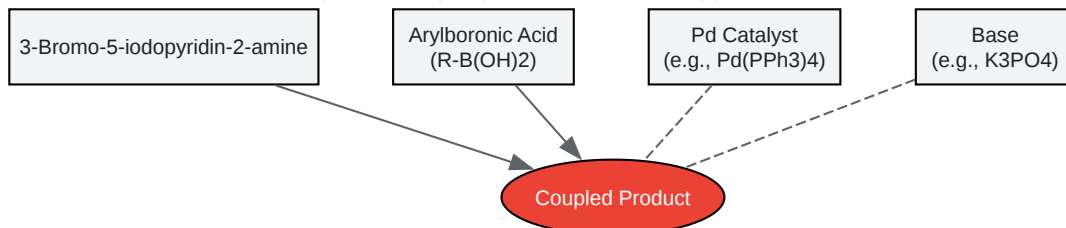
The synthesis of **3-Bromo-5-iodopyridin-2-amine** is a multi-step process that typically starts from 2-aminopyridine. The process involves sequential bromination and iodination.

## Synthesis Workflow

## Synthesis of 3-Bromo-5-iodopyridin-2-amine



## Suzuki-Miyaura Coupling of 3-Bromo-5-iodopyridin-2-amine

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## References

- 1. 3-BROMO-5-IODOPYRIDIN-2-AMINE synthesis - chemicalbook [chemicalbook.com]
- 2. 2-AMINO-5-BROMO-3-IODOPYRIDINE CAS#: 381233-96-1 [m.chemicalbook.com]
- 3. 2-アミノ-5-ブロモ-3-ヨードピリジン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Amino-5-bromo-3-iodopyridine Manufacturer & Supplier in China | Properties, Applications & Safety Data [pipzine-chem.com]
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